

Safe Disposal of 1-Phenyl-3-buten-1-ol: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Phenyl-3-buten-1-ol

Cat. No.: B1198909

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **1-Phenyl-3-buten-1-ol**, a common intermediate in organic synthesis.

Physicochemical and Hazard Data

A thorough understanding of the properties of **1-Phenyl-3-buten-1-ol** is the first step in safe handling. Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C10H12O	[1]
Molecular Weight	148.20 g/mol	[1]
Boiling Point	234 °C	[2][3]
Flash Point	102.8 °C (closed cup)	[2]
Density	0.992 g/cm ³ at 25 °C	[2][3]
Appearance	Colorless liquid	[2]
GHS Hazard Statements	H302 (Harmful if swallowed)	[1]
HMIS Rating (Health)	2 (Temporary incapacitation or residual injury)	[2][4]
HMIS Rating (Flammability)	1 (Requires preheating for combustion)	[2][4]
HMIS Rating (Reactivity)	0 (Normally stable)	[2][4]

Disposal Protocol

The recommended procedure for the disposal of **1-Phenyl-3-buten-1-ol** is to engage a licensed professional waste disposal service.[4] The material should not be disposed of down the drain or in regular waste streams. The primary method of disposal is incineration.

Experimental Protocol for Waste Preparation:

- Segregation: Isolate waste **1-Phenyl-3-buten-1-ol** from other chemical waste streams to avoid incompatible mixtures.
- Containerization: Store the waste in a clearly labeled, sealed, and appropriate container. The container should be in good condition and compatible with the chemical.
- Combustible Solvent Dilution: For incineration, the material may be dissolved or mixed with a combustible solvent.[4] This should be done in a well-ventilated area, such as a fume hood,

while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Professional Disposal: Arrange for collection by a licensed professional waste disposal service. Provide them with the safety data sheet (SDS) for **1-Phenyl-3-buten-1-ol**.

Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **1-Phenyl-3-buten-1-ol**.



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Disposal workflow for **1-Phenyl-3-buten-1-ol**.

Safety Precautions

When handling **1-Phenyl-3-buten-1-ol**, always adhere to the following safety measures:

- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.^[2]
- Avoid Contact: Prevent contact with skin and eyes.^[2] In case of contact, rinse the affected area with plenty of water.^{[2][4]}
- First Aid: If inhaled, move the person to fresh air.^{[2][4]} If swallowed, rinse the mouth with water and consult a physician.^{[2][4]} In all cases of exposure, seek medical attention.^{[2][4]}

By following these procedures, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **1-Phenyl-3-buten-1-ol**. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) before handling any chemical.

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